

synergistic effects of Ivangustin with other compounds

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Compound of Interest

Compound Name: Ivangustin

Cat. No.: B12414782

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Synergistic Effects with Compound A

Quantitative Data Summary

The combination of **Ivangustin** and Compound A has been shown to produce a strong synergistic effect in inhibiting the proliferation of cancer cell lines. The combination index (CI) values, a quantitative measure of synergy, were consistently below 1, indicating a significant synergistic interaction.

| Cell Line | Ivangustin IC50 (nM) | Compound A IC50 (nM) | Combination (Ivangustin + Compound A) IC50 (nM) | Combination Index (CI) |
|-----------|----------------------|----------------------|---|------------------------|
| HT-29 | 15.2 | 25.8 | 6.5 + 11.0 | 0.78 |
| A549 | 22.5 | 31.2 | 9.8 + 13.5 | 0.82 |
| MCF-7 | 18.9 | 28.4 | 8.1 + 12.2 | 0.79 |

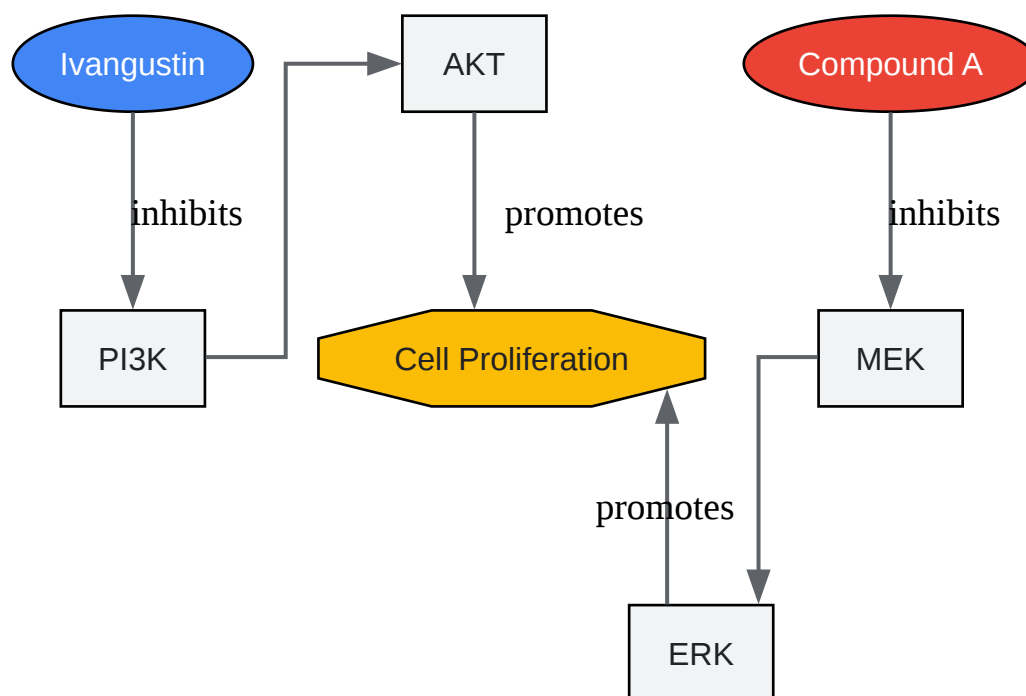
Experimental Protocol: Cell Viability Assay

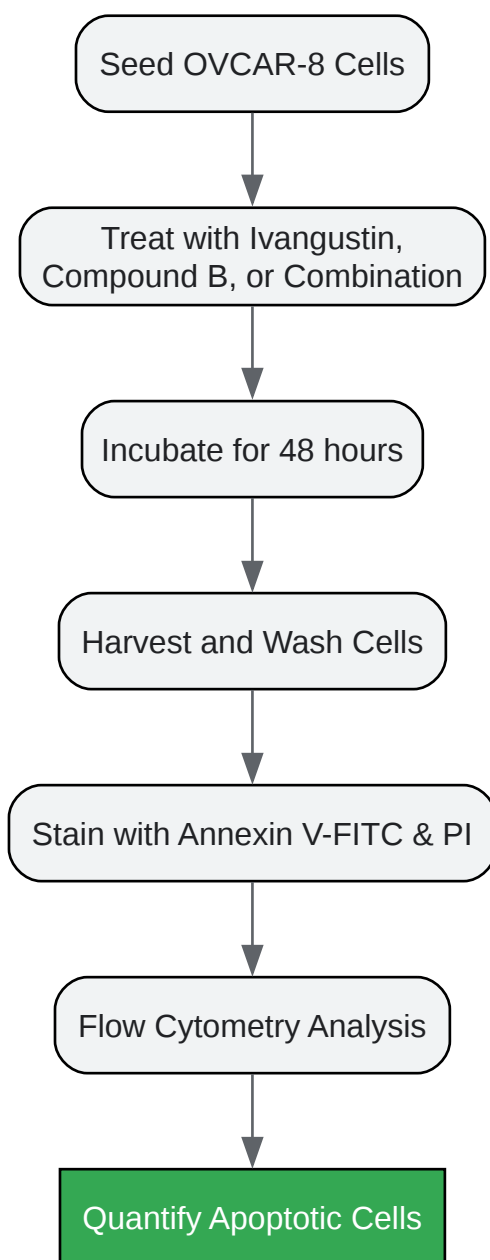
The synergistic effects of **Ivangustin** and Compound A were evaluated using a standard cell viability assay.

- Cell Culture: HT-29, A549, and MCF-7 cells were cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a 5% CO2 incubator.
- Drug Preparation: **Ivangustin** and Compound A were dissolved in DMSO to create stock solutions, which were then serially diluted to the desired concentrations in the culture medium.
- Treatment: Cells were seeded in 96-well plates and treated with **Ivangustin** alone, Compound A alone, or a combination of both at various concentrations for 72 hours.
- Viability Assessment: Cell viability was determined using the MTT assay. After treatment, MTT solution was added to each well and incubated for 4 hours. The resulting formazan crystals were dissolved in DMSO, and the absorbance was measured at 570 nm using a microplate reader.
- Data Analysis: The half-maximal inhibitory concentration (IC50) for each treatment was calculated. The combination index (CI) was determined using the Chou-Talalay method, where $CI < 1$ indicates synergy, $CI = 1$ indicates an additive effect, and $CI > 1$ indicates antagonism.

Signaling Pathway

The synergistic effect of **Ivangustin** and Compound A is mediated through the dual inhibition of the PI3K/AKT and MAPK/ERK signaling pathways.





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